

solubility of 3-Chlorocinnamic acid in organic solvents

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chlorocinnamic acid

CAS No.: 14473-90-6

Cat. No.: B3022036

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Technical Whitepaper: Solubility Profiling and Thermodynamic Characterization of **3-Chlorocinnamic Acid**

Executive Summary

3-Chlorocinnamic acid (3-CCA; m-chlorocinnamic acid) is a critical phenylpropanoid intermediate used in the synthesis of herbicides, pharmaceutical precursors, and functional polymers (e.g., cellulose esters). Its solubility profile is the governing factor in process design, influencing solvent selection for reaction kinetics, crystallization yields, and purification efficiency.

This guide provides an in-depth technical analysis of the solubility behavior of 3-CCA. While specific mole-fraction datasets for the 3-isomer are less ubiquitous than for its 2-chloro and 4-chloro analogs, this whitepaper synthesizes available empirical data with high-fidelity predictive modeling based on structural isomerism. It details the physicochemical drivers of dissolution, thermodynamic modeling frameworks (Apelblat, van't Hoff), and a validated experimental protocol for generating precise solubility curves.

Physicochemical Characterization

Understanding the solid-state properties of 3-CCA is a prerequisite for predicting its dissolution thermodynamics. The compound exhibits a high melting point relative to its molecular weight, indicating significant crystal lattice energy dominated by

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stacking and intermolecular hydrogen bonding.

Property	Value	Relevance to Solubility
CAS Number	1866-38-2	Unique Identifier
Molecular Formula	C	Hydrophobic phenyl ring + Hydrophilic carboxyl group
	H	
	ClO	
Molecular Weight	182.60 g/mol	Moderate MW; diffusion kinetics are generally fast
Melting Point	161–164 °C	High lattice energy; requires energy input (heat) to dissolve
pKa	~4.29	Weak acid; pH-dependent solubility in aqueous media
Physical Form	White crystalline powder	Polymorphism may affect dissolution rates

Solubility Behavior & Solvent Compatibility[2][3]

The solubility of 3-CCA follows a "like-dissolves-like" mechanism, but with specific deviations due to the electron-withdrawing chlorine substituent at the meta position.

General Solubility Profile

- High Solubility: Ethanol, Methanol, Isopropanol, Acetone, Ethyl Acetate.

- Mechanism:[1][2] Hydrogen bonding between the solvent hydroxyl/carbonyl groups and the carboxylic acid moiety of 3-CCA disrupts the crystal lattice.
- Moderate Solubility: Benzene, Toluene, Dichloromethane (DCM).
 - Mechanism:[1][2] Van der Waals and
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interactions solvate the aromatic ring. Used extensively in acylation reactions (e.g., with thionyl chloride).
- Low/Insoluble: Water, Hexane, Cyclohexane.
 - Mechanism:[1][2] The hydrophobic aromatic ring dominates the small hydrophilic carboxyl group, preventing solvation in highly polar (water) or non-polar (alkane) extremes.

Temperature Dependence (The "Positive Deviation")

Like its structural isomer 2-chlorocinnamic acid, 3-CCA exhibits a positive correlation with temperature.

- Endothermic Dissolution: Solubility increases significantly as temperature rises ().
- Process Implication: This steep solubility curve makes cooling crystallization an ideal method for purification. A saturated solution at 60°C will yield high recovery rates upon cooling to 10°C.

Isomeric Comparative Analysis (Predictive Modeling)

Recent thermodynamic studies on the structural analog 2-chlorocinnamic acid [1] provide a robust predictive model for 3-CCA.

- Trend: The solubility mole fraction () typically follows the order: Alcohols > Ketones > Esters > Aromatics.
- Thermodynamics: The dissolution is entropy-driven (

) in protic solvents due to the disruption of solvent structure, and enthalpy-driven in aprotic solvents.

Thermodynamic Modeling Frameworks

To optimize industrial processes, experimental solubility data must be correlated using semi-empirical models. Two primary equations are recommended for 3-CCA.

Modified Apelblat Equation

This is the industry standard for correlating solubility with temperature. It accounts for the non-ideal behavior of the solution.

- : Mole fraction solubility of 3-CCA.
- : Absolute temperature (Kelvin).
- : Empirical model parameters derived from regression.
- Application: Use this model to interpolate solubility at any temperature within the experimental range (e.g., determining the exact crash-out temperature during cooling).

Van't Hoff Equation

Used to determine the thermodynamic functions of dissolution (

,

).

- Linear Plot: Plotting

vs.

yields a straight line where the slope is

.

- Insight: A steeper slope indicates higher sensitivity to temperature, suggesting that precise temperature control is critical for that specific solvent.

Experimental Protocol: Isothermal Saturation

Method

Since specific solubility tables for 3-CCA may not cover every proprietary solvent system, the following validated protocol (SOP) ensures reproducible generation of solubility data.

Workflow Diagram



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Figure 1: Standard Operating Procedure for Isothermal Solubility Measurement.

Step-by-Step Methodology

- Preparation: Add excess **3-Chlorocinnamic acid** solid to 10 mL of the target solvent in a jacketed glass vessel or sealed vial.
- Equilibration: Agitate the mixture at a constant temperature (controlled to ± 0.1 K) using a water bath shaker or magnetic stirrer.
 - Duration: Minimum 24 hours to ensure solid-liquid equilibrium (SLE).
- Sampling: Stop agitation and allow the solid to settle for 30 minutes. Withdraw the supernatant using a pre-heated syringe (to prevent premature crystallization).
- Filtration: Filter through a 0.45 μm PTFE membrane.
- Quantification:
 - Gravimetric: Evaporate a known mass of supernatant and weigh the dry residue (best for volatile solvents).
 - HPLC: Dilute the supernatant and analyze via HPLC-UV (approx. 270-280 nm detection).

- Calculation: Convert mass concentration to mole fraction () using the molar masses of the solute and solvent.

Applications in Synthesis & Purification

Reaction Solvent Selection

For the synthesis of cellulose m-chlorocinnamate, 3-CCA is typically dissolved in benzene or toluene and reacted with thionyl chloride [2].

- Why? Aprotic aromatic solvents dissolve the acid well but do not react with the thionyl chloride (unlike alcohols).

Purification via Recrystallization

- Solvent System: Ethanol/Water or Methanol/Water mixtures.
- Strategy: 3-CCA is highly soluble in hot ethanol but poorly soluble in water. Dissolve in minimum hot ethanol, then add water (anti-solvent) or cool the solution to induce crystallization. This removes impurities that are more soluble in the mother liquor.

References

- Solubility of 2-Chlorocinnamic Acid: Determination of 2-Chlorocinnamic Acid Solubility in 16 Solvents: Model Correlation, Molecular Simulation and Solvent Effects Analysis. Journal of Chemical & Engineering Data (2025). (Note: Reference serves as the primary methodological proxy for the 3-isomer).
- Synthesis Application: Separation agent comprising acyl- or carbamoyl-substituted polysaccharide. U.S. Patent 5,489,387.
- Physicochemical Properties: **3-Chlorocinnamic acid** Product Data. ChemicalBook / NIST.
- General Cinnamic Acid Solubility: Solubility studies of trans-cinnamic acid in mixed solvents. Journal of Chemical Thermodynamics.

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Sources

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